

In-Depth Technical Guide: Safety and Handling of 3-Fluorobenzotrichloride

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Compound of Interest

Compound Name: 3-Fluorobenzotrichloride

Cat. No.: B1294400

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Disclaimer: This document is a technical guide compiled from available safety information for **3-Fluorobenzotrichloride** (CAS No. 401-77-4). A comprehensive, official Safety Data Sheet (SDS) with detailed experimental protocols was not available at the time of writing. The information herein is aggregated from chemical supplier data and general safety protocols for hazardous chemicals. Researchers, scientists, and drug development professionals should exercise extreme caution and supplement this guide with their own risk assessments and, if possible, obtain a complete SDS from their supplier.

Introduction

3-Fluorobenzotrichloride, also known as 1-Fluoro-3-(trichloromethyl)benzene, is a halogenated aromatic compound. Its chemical structure and properties necessitate stringent safety and handling precautions, particularly in research and development settings. This guide provides a summary of available safety data, handling procedures, and emergency protocols.

Hazard Identification and Classification

Based on available information, **3-Fluorobenzotrichloride** is classified as an irritant. The primary hazards are associated with its potential for irritation upon contact with the eyes, skin, and respiratory system.

Table 1: GHS Hazard Statements and Precautionary Codes

Category	Code	Description
Hazard Statements	H315	Causes skin irritation.
H319	Causes serious eye irritation.	
H335	May cause respiratory irritation.	
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapours/spray.
P264	Wash skin thoroughly after handling.	
P271	Use only outdoors or in a well-ventilated area.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P302+P352	IF ON SKIN: Wash with plenty of water.	
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P312	Call a POISON CENTER/doctor if you feel unwell.	
P332+P313	If skin irritation occurs: Get medical advice/attention.	

P337+P313	If eye irritation persists: Get medical advice/attention.
P362+P364	Take off contaminated clothing and wash it before reuse.
P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

Physical and Chemical Properties

Quantitative data on the physical and chemical properties of **3-Fluorobenzotrichloride** is limited. The following table summarizes the available information.

Table 2: Physical and Chemical Properties of **3-Fluorobenzotrichloride**

Property	Value
Molecular Formula	C7H4Cl3F
Molecular Weight	213.46 g/mol
Boiling Point	119-120 °C at 45 mmHg
Density	1.441 g/cm ³
Refractive Index	1.537
Flash Point	119-120 °C at 45 mmHg

Experimental Protocols: Safe Handling and Personal Protective Equipment (PPE)

Due to the lack of a detailed SDS, specific experimental protocols for **3-Fluorobenzotrichloride** are not available. However, based on its hazard classification, the following general protocols for handling hazardous irritant compounds should be strictly followed.

Engineering Controls

- **Ventilation:** All work with **3-Fluorobenzotrichloride** must be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- **Eyewash Stations and Safety Showers:** Eyewash stations and safety showers must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

A comprehensive risk assessment should be performed to determine the appropriate PPE for the specific procedures being undertaken. The following represents the minimum recommended PPE:

- **Eye and Face Protection:** Chemical safety goggles that meet ANSI Z87.1 standards are required. A face shield should be worn in addition to goggles when there is a risk of splashing.
- **Hand Protection:** Chemical-resistant gloves (e.g., nitrile, neoprene) must be worn. Inspect gloves for any signs of degradation or perforation before use. For prolonged or immersive contact, consider double-gloving or using thicker, more resistant gloves.
- **Skin and Body Protection:** A flame-retardant lab coat, fully buttoned, is required. Additional protective clothing may be necessary depending on the scale of the experiment.
- **Respiratory Protection:** If work cannot be conducted in a fume hood or if there is a risk of generating aerosols or vapors, a NIOSH-approved respirator with appropriate cartridges for organic vapors and acid gases should be used.

First-Aid Measures

In the event of exposure to **3-Fluorobenzotrichloride**, immediate medical attention is crucial.

Table 3: First-Aid Measures for **3-Fluorobenzotrichloride** Exposure

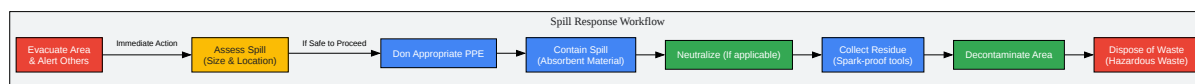
Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush the affected area with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water and give them 2-4 cupfuls of water or milk to drink. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Accidental Release and Fire-Fighting Measures

Accidental Release

In the event of a spill, the primary focus is on containment and minimizing exposure.

Workflow for Handling a **3-Fluorobenzotrichloride** Spill



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Caption: Workflow for a **3-Fluorobenzotrichloride** Spill.

Fire-Fighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam. Avoid using a direct stream of water, as it may spread the fire.
- **Specific Hazards:** Upon combustion, **3-Fluorobenzotrichloride** may produce toxic and corrosive gases, including hydrogen chloride and hydrogen fluoride.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Storage and Disposal

- **Storage:** Store in a cool, dry, and well-ventilated area away from incompatible materials such as strong oxidizing agents. Keep containers tightly closed when not in use.
- **Disposal:** Dispose of **3-Fluorobenzotrichloride** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow it to enter the environment.

Toxicological Information

Detailed toxicological data for **3-Fluorobenzotrichloride** is not readily available. The primary known health effects are irritation to the skin, eyes, and respiratory system. The long-term health effects of exposure have not been determined. All personnel handling this compound should treat it as potentially toxic and take all necessary precautions to avoid exposure.

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